

Physical properties of 5-Hexenyl acetate (boiling point, density)

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Compound of Interest

Compound Name: 5-Hexenyl acetate

Cat. No.: B1332132

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Physical Properties of 5-Hexenyl Acetate: A Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the key physical properties of **5-Hexenyl acetate**, a significant compound in various research and development applications. The data presented herein is curated for accuracy and is intended to support experimental design and theoretical modeling.

Core Physical Properties

The boiling point and density are fundamental physical constants essential for the purification, handling, and characterization of **5-Hexenyl acetate**.

Quantitative Data Summary

The following table summarizes the reported values for the boiling point and density of **5-Hexenyl acetate**.

| Physical Property | Value | Conditions | Source |
|---------------------|--------------------------|-----------------|--------|
| Boiling Point | 173-174 °C | (lit.) | [1] |
| 181.00 to 182.00 °C | @ 760.00 mm Hg (est.) | [2] | |
| Density | 0.883 g/mL | at 25 °C (lit.) | [1] |

Experimental Protocols

The determination of boiling point and density for acetate esters like **5-Hexenyl acetate** involves precise and standardized methodologies. The following are generalized protocols based on established laboratory techniques.

Boiling Point Determination

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure. Common methods for its determination include:

- **Distillation Method:** A simple or fractional distillation apparatus is assembled. The compound is heated, and the temperature at which the liquid actively boils and the vapor temperature remains constant is recorded as the boiling point. This method is also suitable for purification.[3][4]
- **Thiele Tube Method:** A small amount of the sample is placed in a fusion tube, which is then attached to a thermometer. A capillary tube, sealed at one end, is placed inverted into the sample. The apparatus is heated in a Thiele tube containing mineral oil. The boiling point is the temperature at which a rapid and continuous stream of bubbles emerges from the capillary tube, and upon cooling, the liquid is drawn back into the capillary tube.[3]
- **Reflux Method:** The sample is heated in a flask connected to a vertical condenser. The temperature of the vapor below the condenser, where the liquid is actively boiling and condensing, stabilizes at the boiling point.[3]

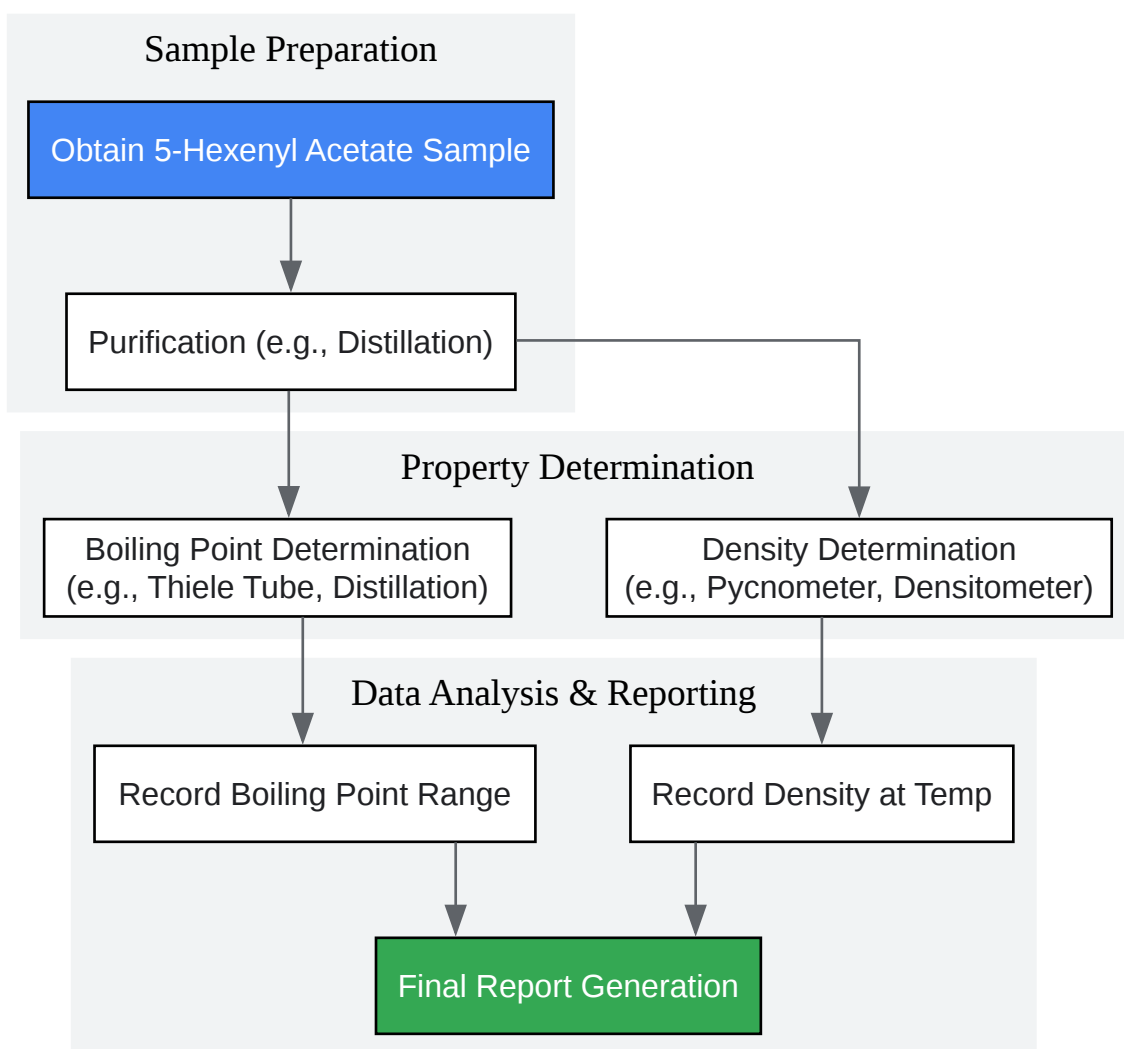
Density Determination

Density is the mass per unit volume of a substance. For liquids like **5-Hexenyl acetate**, it is typically determined using one of the following methods:

- **Pycnometer Method:** A pycnometer, a flask with a specific and accurately known volume, is weighed empty, then filled with the sample liquid and weighed again. The density is calculated by dividing the mass of the liquid by the volume of the pycnometer. The temperature of the sample must be precisely controlled.
- **Vibrating Tube Densitometer:** This instrument measures the oscillation frequency of a U-shaped tube filled with the sample. The frequency of oscillation is directly related to the density of the liquid in the tube. This method is highly accurate and requires only a small sample volume.^[5]

Workflow Visualization

The following diagram illustrates a generalized workflow for the determination of the physical properties of a liquid organic compound such as **5-Hexenyl acetate**.



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- To cite this document: BenchChem. [Physical properties of 5-Hexenyl acetate (boiling point, density)]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1332132#physical-properties-of-5-hexenyl-acetate-boiling-point-density>]

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